

PART 1: IMMEDIATE ACTION CARD (Lab Bench Reference)

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Compound of Interest

Compound Name: 3,5-difluoropyridin-2-ol

CAS No.: 914482-23-8

Cat. No.: B1590269

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STOP: Before handling waste, verify the chemical identity. Chemical Name: **3,5-Difluoropyridin-2-ol** (Tautomer: 3,5-Difluoro-2(1H)-pyridinone) CAS No: 914482-23-8 Waste Category: HALOGENATED ORGANIC WASTE[1][2]

Critical Check	Action Required
State	Solid (White to off-white powder) or Solution (in organic solvent).[1][2]
Segregation	DO NOT mix with Non-Halogenated solvents (e.g., Acetone, Ethanol) if possible.[1] Segregate into "Halogenated Waste".
Incompatibility	DO NOT mix with Strong Oxidizers (e.g., Nitric Acid, Peroxides) or Strong Bases.[1]
Labeling	Label clearly: "Hazardous Waste - Halogenated Organic - 3,5-Difluoropyridin-2-ol".[1][2]
Spill Response	Sweep up solids (avoid dust).[1] Absorb solutions with vermiculite.[2][3] Place in a sealed container.

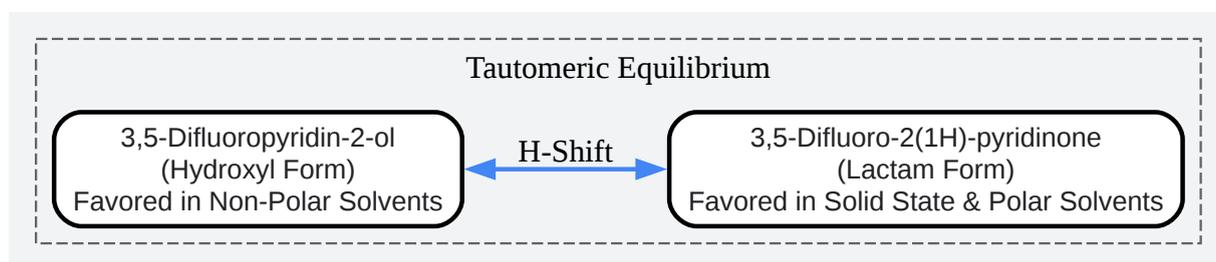
PART 2: CHEMICAL PROFILE & HAZARD ASSESSMENT

To dispose of this chemical safely, one must understand its dual nature.^{[2][3]} **3,5-difluoropyridin-2-ol** exists in a tautomeric equilibrium between the pyridinol (aromatic, hydroxyl) and pyridone (lactam, carbonyl) forms.^{[1][2]}

Tautomeric Equilibrium & Stability

In the solid state and in polar solvents (like water or methanol), the pyridone form predominates due to the stabilization of the lactam structure and intermolecular hydrogen bonding. In the gas phase or non-polar solvents, the pyridinol form may be more significant.^[2]

- Implication for Disposal: The compound behaves chemically like a lactam (amide-like stability) rather than a simple phenol.^{[1][2]} It is generally stable but releases toxic Hydrogen Fluoride (HF) gas when incinerated.^[2]



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Figure 1: Tautomeric equilibrium between the hydroxy- and oxo- forms.^{[1][2]} The specific disposal hazard (HF generation) remains constant regardless of the tautomer.^[1]

Physical & Chemical Properties

Property	Value	Operational Note
CAS Number	914482-23-8	Use this for waste manifesting. [1][2]
Molecular Formula	C ₅ H ₃ F ₂ NO	High Fluorine content requires scrubbing during incineration. [1]
Molecular Weight	131.08 g/mol	-
Acidity (pKa)	~9.0 (Predicted)	Weakly acidic.[1][2] Can form salts with strong bases.[2]
Solubility	Organic Solvents (DMSO, MeOH)	Low water solubility expected due to fluorination.[1]
Hazard Class	Irritant (Skin/Eye/Resp)	Standard PPE (Gloves, Goggles, Lab Coat) required. [1]

PART 3: DETAILED DISPOSAL PROTOCOL

This protocol ensures compliance with RCRA (USA) and general hazardous waste regulations.
[2] The primary environmental risk is the release of HF gas during thermal destruction.[2]

Step 1: Waste Segregation (The "Halogen Rule")

Because this molecule contains Fluorine, it MUST be classified as Halogenated Waste.[2]

- Why? Non-halogenated waste streams are often used as fuel blending for cement kilns.[2] Fluorine destroys the refractory lining of standard kilns and releases corrosive HF gas.[2]
- Action: Segregate this waste into the container marked "Halogenated Organics".

Step 2: Container Selection & Compatibility

- Solid Waste: Collect pure solid **3,5-difluoropyridin-2-ol** in a wide-mouth HDPE (High-Density Polyethylene) jar.

- Note: Glass is acceptable, but HDPE is preferred to minimize breakage risks.[2]
- Liquid Waste (Solutions):
 - Compatible Solvents: Dichloromethane (DCM), Chloroform, Ethyl Acetate, Methanol.
 - Incompatible: Do not mix with Nitric Acid (risk of nitration/explosion) or strong oxidizers.[2]

Step 3: Labeling & Manifesting

Attach a hazardous waste tag immediately upon the first addition of waste.[2]

- Constituents: List "**3,5-Difluoropyridin-2-ol**" (or "3,5-Difluoro-2-pyridone") and the solvent (e.g., "Dichloromethane").[1][2]
- Hazard Checkboxes: Toxic Irritant.[2][4]

Step 4: Final Disposal (Incineration)

The facility receiving this waste must utilize a High-Temperature Incinerator with Acid Gas Scrubbing.[2]

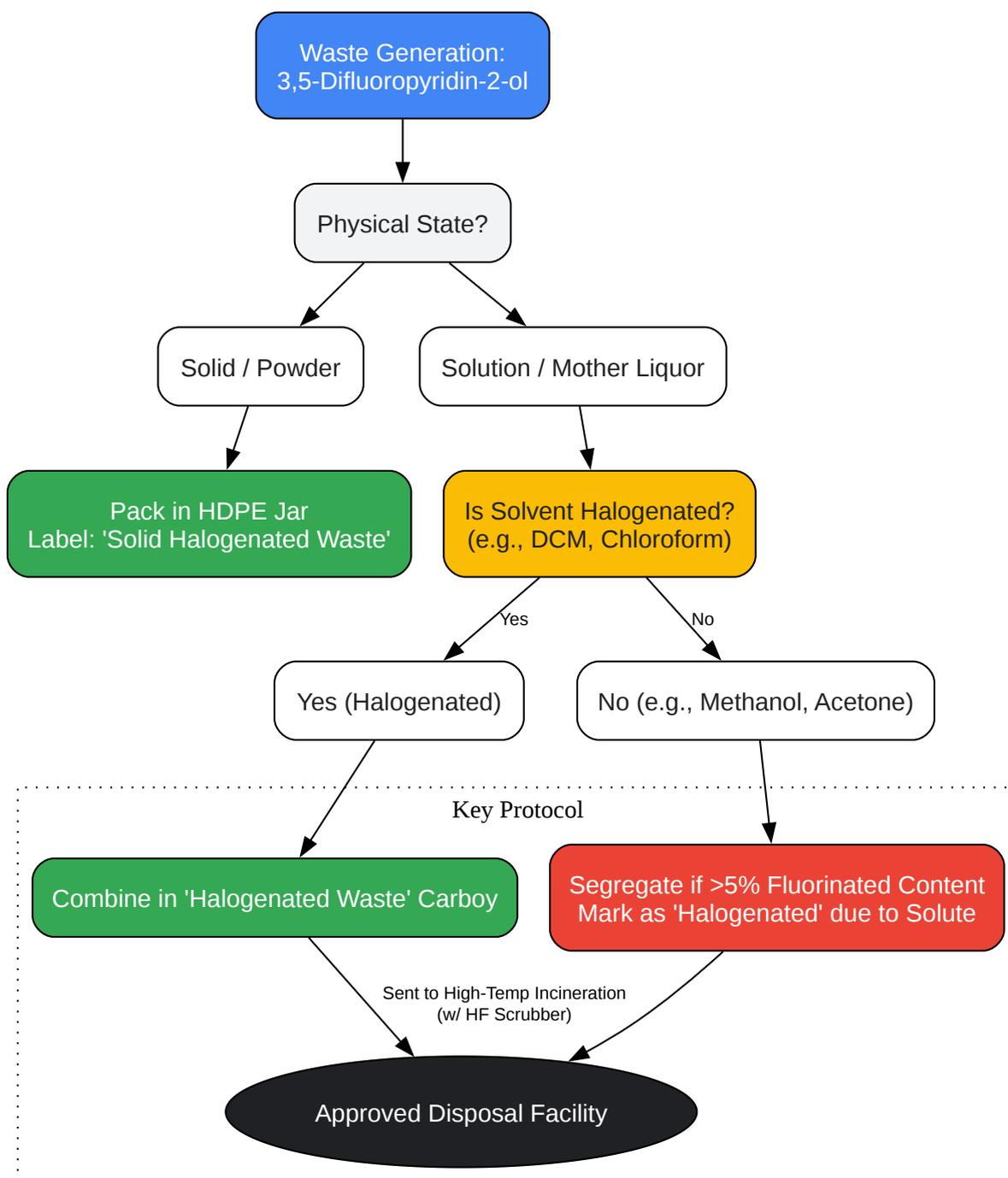
- Mechanism:

[1][2]

- Scrubbing: The HF gas is neutralized in the scrubber (usually with Calcium Hydroxide) to form Calcium Fluoride (), preventing acid rain and equipment corrosion.

PART 4: DISPOSAL DECISION TREE

Follow this logic flow to determine the correct disposal path for your specific situation.



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Figure 2: Decision matrix for segregating solid vs. liquid waste streams containing fluorinated pyridines.

PART 5: EMERGENCY PROCEDURES (Spills)

- Evacuate: If a large amount of dry powder is airborne, evacuate the immediate area to avoid inhalation.[2]
- PPE: Wear nitrile gloves, safety goggles, and an N95 dust mask (for solids).[2]
- Containment:
 - Solids: Cover with wet paper towels to prevent dust, then sweep up.[2]
 - Liquids: Absorb with vermiculite or sand.[2][3] Do not use combustible materials (like sawdust) if the solvent is flammable.[2]
- Decontamination: Wipe the surface with a mild detergent and water.[2] The compound is likely soluble in basic aqueous solutions, but avoid strong bases to prevent splashing.[2]
- Disposal of Cleanup Materials: All rags and absorbents must be treated as Halogenated Hazardous Waste.[2]

References

- PubChem. (2025).[2] 3,5-Difluoro-2-pyridone Compound Summary (CAS 914482-23-8).[1][2][5][6] National Library of Medicine.[2] [[Link](#)][1][2]
- U.S. EPA. (2024).[2] Interim Guidance on the Destruction and Disposal of Perfluoroalkyl and Polyfluoroalkyl Substances. (Context on fluorinated organic incineration). [[Link](#)]

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